

# Technical Support Center: Investigating DEET Resistance in Mosquitoes

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## Compound of Interest

Compound Name: *N,N-Bis((~2-H\_5)ethyl)-3-methylbenzamide*

Cat. No.: B564380

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This technical support center provides troubleshooting guides, frequently asked questions (FAQs), and detailed protocols for researchers, scientists, and drug development professionals studying DEET (N,N-Diethyl-meta-toluamide) resistance in mosquito populations.

## Frequently Asked Questions (FAQs)

### FAQ 1: How can I confirm and quantify DEET resistance in my mosquito population?

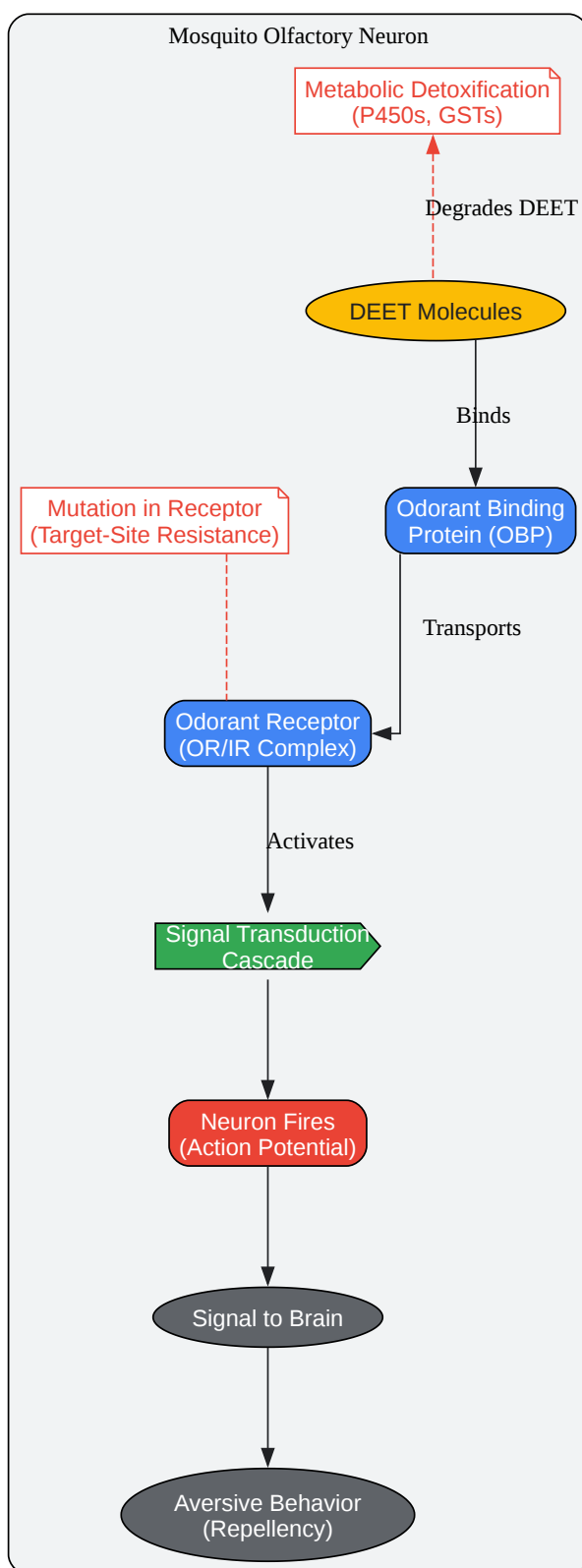
Answer: Confirming DEET resistance involves a multi-step process that begins with behavioral bioassays to establish a phenotype, followed by more detailed investigations to quantify the extent of resistance. The primary method is to compare the response of your field-collected or lab-reared mosquito population to a known susceptible reference strain.

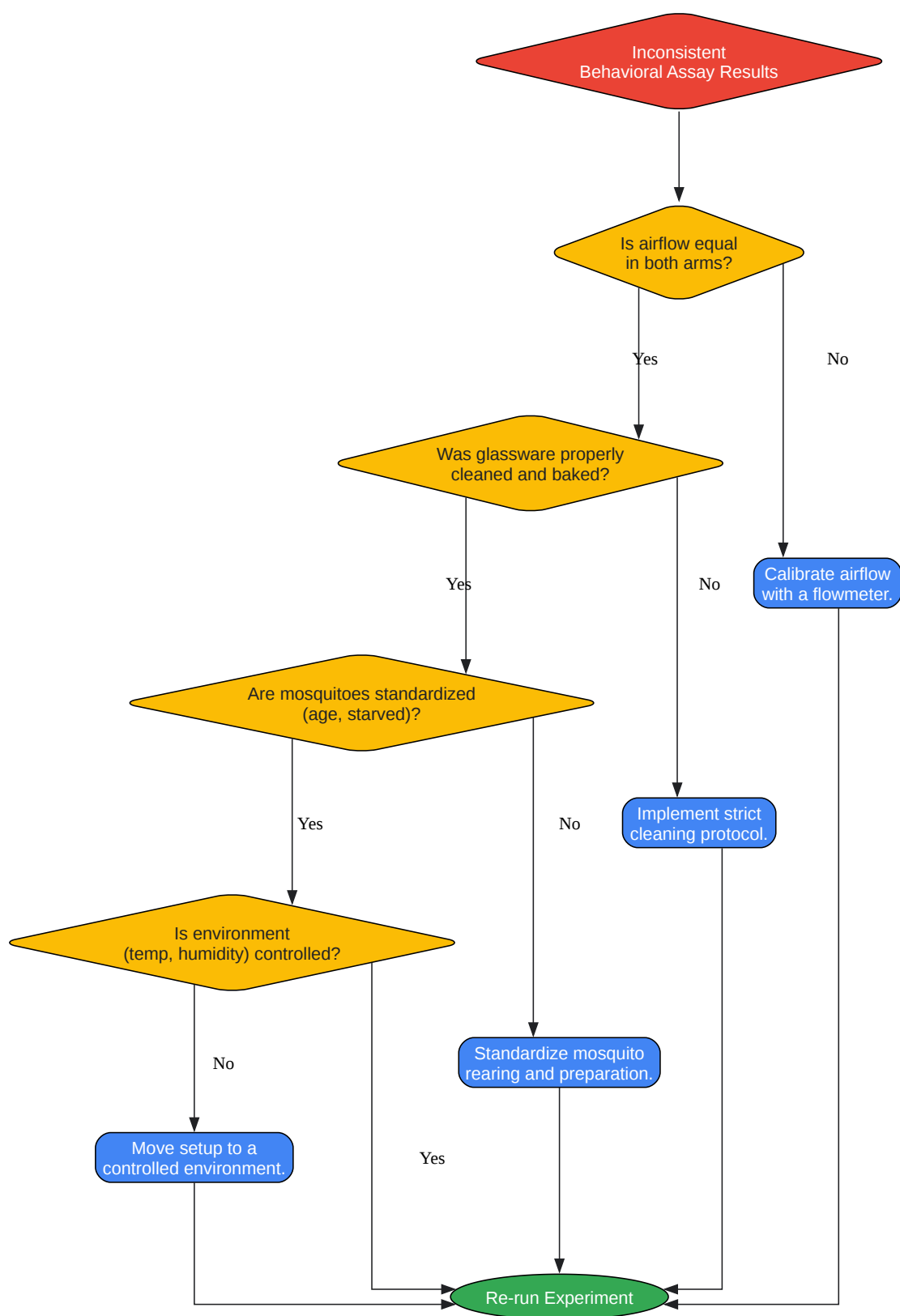
A typical workflow involves:

- **Behavioral Bioassay:** Use a standardized assay (e.g., Arm-in-Cage, Y-Tube Olfactometer) to measure the repellent effect of a specific DEET concentration. A significant decrease in repellency compared to the susceptible strain suggests resistance.
- **Dose-Response Assay:** To quantify the level of resistance, perform a dose-response assay to determine the effective dose (ED50) or lethal dose (LD50) for contact repellency or toxicity, respectively.

- Calculate Resistance Ratio (RR): The resistance ratio is calculated by dividing the ED50/LD50 of the suspected resistant population by that of the susceptible population. An RR value greater than 10 is typically considered indicative of high resistance.







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